

Personal protective equipment for handling Methyl 6-chloro-5-nitronicotinate

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Compound of Interest

Compound Name: Methyl 6-chloro-5-nitronicotinate

Cat. No.: B045655

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Essential Safety and Handling Guide for Methyl 6-chloro-5-nitronicotinate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **Methyl 6-chloro-5-nitronicotinate** (CAS No: 59237-53-5) in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Classification

Methyl 6-chloro-5-nitronicotinate is classified as a hazardous substance.^{[1][2][3]} It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][4][5]}

GHS Hazard Statements:

- H302: Harmful if swallowed^{[4][5]}
- H315: Causes skin irritation^{[1][2][3][4][5]}
- H319: Causes serious eye irritation^{[1][2][3][4][5]}
- H335: May cause respiratory irritation^{[1][2][3][4][5]}

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the primary defense against chemical exposure.

Protection Type	Required PPE	Specifications and Guidelines
Eye and Face Protection	Safety Goggles and Face Shield	Use chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn over goggles when there is a significant risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Wear chemical-impermeable gloves, such as nitrile or neoprene. ^[1] Inspect gloves for any signs of degradation or puncture before use.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn at all times. For procedures with a higher risk of splashes, a chemical-resistant apron is recommended.
Respiratory Protection	Fume Hood or Respirator	All handling of Methyl 6-chloro-5-nitronicotinate should be conducted in a well-ventilated area, preferably within a chemical fume hood. ^{[2][3]} If a fume hood is not available or if exposure limits are likely to be exceeded, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors and particulates should be used. ^[1] In case of fire, wear a self-

contained breathing apparatus.

[1][2][3]

Occupational Exposure Limits (OELs)

No specific occupational exposure limits have been established for **Methyl 6-chloro-5-nitronicotinate**. Therefore, it is prudent to adhere to the established limits for a structurally related compound, pyridine. These values should be used as a guideline to minimize exposure.

Organization	TWA (8-hour)	STEL (15-minute)	Notes
OSHA (PEL)	5 ppm (15 mg/m ³)[4] [6]	-	Permissible Exposure Limit
NIOSH (REL)	5 ppm (15 mg/m ³)[6]	-	Recommended Exposure Limit
ACGIH (TLV)	1 ppm (3.1 mg/m ³)[1]	-	Threshold Limit Value

Operational and Disposal Plans

Experimental Protocol: Safe Handling of Methyl 6-chloro-5-nitronicotinate

This step-by-step protocol outlines the safe handling of **Methyl 6-chloro-5-nitronicotinate** from receipt to disposal.

1. Preparation and Engineering Controls:

- Before handling, ensure that a chemical fume hood is operational and that an eyewash station and safety shower are readily accessible.
- Verify that all necessary PPE is available and in good condition.
- Keep the container tightly closed and store in a well-ventilated place.[1][2][3] The substance should be stored locked up.[1][2][3]

2. Handling the Compound:

- Work exclusively within a certified chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- When weighing or transferring the solid, use techniques that minimize dust generation.
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)

3. Spill Management:

- In the event of a spill, evacuate the immediate area.
- Wearing appropriate PPE, cover the spill with an inert absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[\[7\]](#)
- Do not use combustible materials, such as sawdust, to absorb the spill.
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Contaminated clothing should be removed and washed before reuse.[\[1\]](#)[\[2\]](#)

4. Disposal Plan:

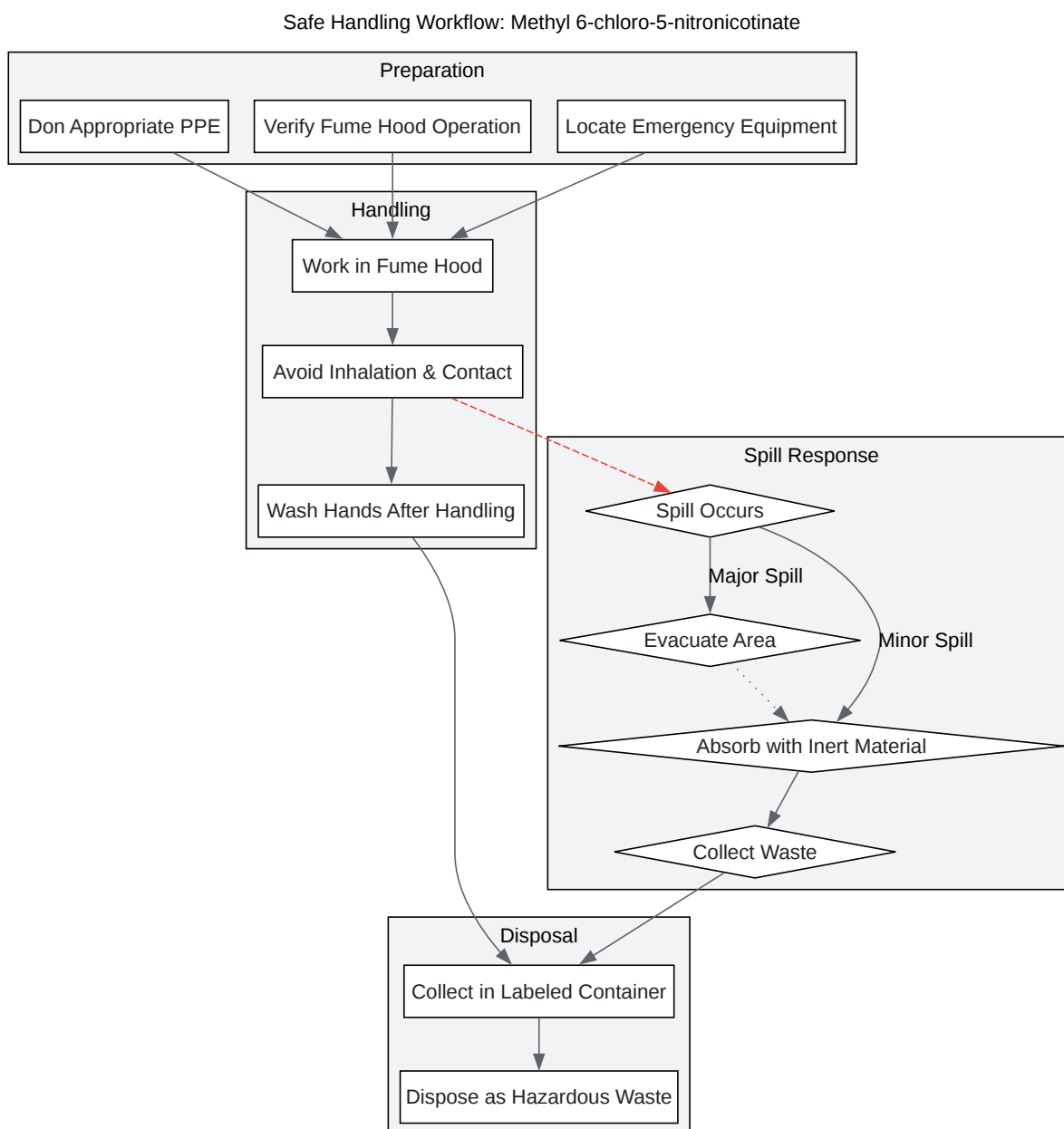
- Dispose of all waste, including contaminated PPE and absorbent materials, as hazardous waste.
- **Methyl 6-chloro-5-nitronicotinate** is a chlorinated organic compound and should not be disposed of down the drain.[\[5\]](#)[\[8\]](#)
- Collect waste in a designated, properly labeled, and sealed container.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
[\[1\]](#)

Emergency First Aid Procedures

- If Inhaled: Move the person to fresh air.[\[1\]](#)[\[2\]](#)[\[3\]](#) If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[\[1\]](#)[\[2\]](#)[\[3\]](#) Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[2\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#)[\[2\]](#) Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- If Swallowed: Rinse mouth with water.[\[1\]](#)[\[2\]](#)[\[3\]](#) Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[1\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling and disposal of **Methyl 6-chloro-5-nitronicotinate**.



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Caption: Workflow for safe handling and disposal of **Methyl 6-chloro-5-nitronicotinate**.

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